

Commercial Availability of 2-Fluoro-5-methylaniline (99% Purity): A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoro-5-methylaniline

Cat. No.: B1296174

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **2-Fluoro-5-methylaniline** with a purity of 99%. It is intended for researchers, scientists, and professionals in drug development who utilize this compound as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and other advanced materials.^{[1][2]} This document outlines the chemical properties, current supplier landscape, and a representative synthesis protocol for this versatile molecule.

Chemical Identity and Properties

2-Fluoro-5-methylaniline, also known as 6-Fluoro-m-toluidine, is an aromatic amine with the chemical formula $\text{FC}_6\text{H}_3(\text{CH}_3)\text{NH}_2$. Its fluorine substitution significantly influences its chemical reactivity, making it a valuable building block in organic synthesis.^[2] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	452-84-6	[3]
Molecular Formula	C ₇ H ₈ FN	[4]
Molecular Weight	125.14 g/mol	[4]
Appearance	Clear colorless to pale yellow or red liquid	[5]
Boiling Point	80-86 °C at 11 mmHg	[3]
Density	1.109 g/mL at 25 °C	
Refractive Index	1.5310-1.5350 at 20 °C	[5]
Purity	≥97.5% to 99%	[5]

Commercial Suppliers and Availability

A number of chemical suppliers list **2-Fluoro-5-methylaniline** in their catalogs. However, the availability of the high-purity 99% grade can be variable. While some major suppliers have historically offered this purity, it is important to verify current stock and lead times. The following table provides a summary of potential suppliers.

Supplier	Purity Offered	Notes
Sigma-Aldrich	99%	Product is listed as discontinued.
Thermo Scientific Chemicals (Alfa Aesar)	98%	Availability should be confirmed with customer service. [5]
TCI Chemical	Information not readily available	Listed as a supplier on ChemicalBook. [3]
Ambeed	Information not readily available	Listed as a supplier on ChemicalBook, with a price for 500g. [3]
Alichem	Information not readily available	Listed as a supplier on ChemicalBook, with a price for 1g. [3]
Zhejiang Xieshi New Materials Co., Ltd.	Information not readily available	A manufacturer and supplier in China. [6]

Applications in Research and Development

2-Fluoro-5-methylaniline is a critical intermediate in the synthesis of a variety of target molecules, particularly in the pharmaceutical and agrochemical industries.[\[1\]](#)[\[2\]](#) Its utility stems from the unique electronic properties conferred by the fluorine atom, which can enhance biological activity and metabolic stability of the final products.[\[2\]](#)

Key applications include:

- **Pharmaceutical Development:** It serves as a building block for active pharmaceutical ingredients (APIs), particularly in the development of drugs targeting neurological and cardiovascular conditions.[\[1\]](#)[\[2\]](#)
- **Agrochemical Synthesis:** The compound is used in the creation of advanced herbicides and pesticides.[\[1\]](#)

- Advanced Materials: It is employed in the synthesis of specialty polymers and dyes.[\[2\]](#)

Representative Synthesis Protocol

While specific industrial synthesis methods are proprietary, a general laboratory-scale synthesis of a structurally similar compound, 5-fluoro-2-methylaniline, involves the reduction of a nitro group to an amine. A similar pathway can be envisioned for **2-fluoro-5-methylaniline**, starting from 2-fluoro-5-nitrotoluene. The following is a representative experimental protocol adapted from the synthesis of 5-fluoro-2-methylaniline.

Reaction: Reduction of 2-Fluoro-5-nitrotoluene to **2-Fluoro-5-methylaniline**.

Materials:

- 2-Fluoro-5-nitrotoluene
- Iron powder
- Ethanol
- Water
- Hydrochloric acid (catalytic amount)
- Sodium bicarbonate solution
- Dichloromethane (or other suitable organic solvent)
- Anhydrous sodium sulfate

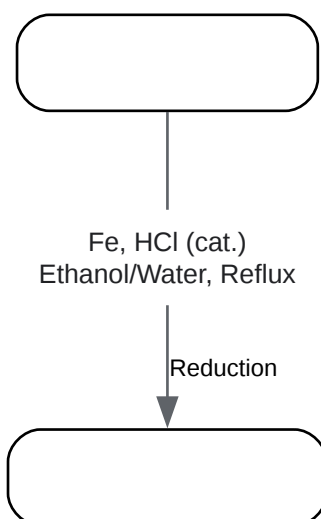
Procedure:

- Dissolve 2-Fluoro-5-nitrotoluene in ethanol in a round-bottom flask.
- Add iron powder to the solution.
- Add a catalytic amount of hydrochloric acid at 0 °C.

- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and filter to remove the iron catalyst.
- Neutralize the filtrate with a saturated sodium bicarbonate solution.
- Extract the product with an organic solvent such as dichloromethane.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography to obtain **2-Fluoro-5-methylaniline**.

Synthesis Pathway Diagram

The following diagram illustrates a plausible synthetic route to **2-Fluoro-5-methylaniline** from a commercially available starting material.



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